

# Prosapogenin A: A Technical Guide on its Chemical Structure and Biological Activity

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## Compound of Interest

Compound Name: Prosapogenin

Cat. No.: B1211922

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## Introduction

**Prosapogenin A**, a steroidal saponin, has garnered significant attention within the scientific community for its notable pharmacological effects, particularly its anti-cancer properties.<sup>[1]</sup> This technical guide provides a comprehensive overview of the chemical structure of **Prosapogenin A**, its physicochemical properties, and its mechanism of action in inducing apoptosis in cancer cells. Detailed experimental protocols and quantitative data are presented to facilitate further research and drug development endeavors.

## Chemical Structure and Physicochemical Properties

**Prosapogenin A** is a complex natural product with the molecular formula  $C_{39}H_{62}O_{12}$ .<sup>[1][2]</sup> Its structure has been elucidated using various spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry.<sup>[3]</sup>

Table 1: Physicochemical Properties of **Prosapogenin A**

Property	Value	Source
CAS Number	19057-67-1	[1][2]
Molecular Formula	C39H62O12	[1][2]
Molecular Weight	722.9 g/mol	[1][2]
IUPAC Name	2-[4,5-dihydroxy-6-(hydroxymethyl)-2-(5',7,9,13-tetramethylspiro[5-oxapentacyclo[10.8.0.0.2,9.0.4,8.0.13,18]icos-18-ene-6,2'-oxane]-16-yl)oxyoxan-3-yl]oxy-6-methyloxane-3,4,5-triol	[1]
Solubility	Soluble in DMSO	[1]
Synonyms	Progenin III, Polyphyllin E, Saponin Ta, Lilioglycoside D, Paris saponin V	[4][5]

## Biological Activity: Anti-Cancer Effects

**Prosapogenin A** exhibits potent anti-cancer activity by inducing apoptosis (programmed cell death) in various human cancer cell lines.[1][6] This is primarily achieved through the dual inhibition of the Signal Transducer and Activator of Transcription 3 (STAT3) signaling pathway and cellular glycolysis.[1][6]

## Inhibition of the STAT3 Signaling Pathway

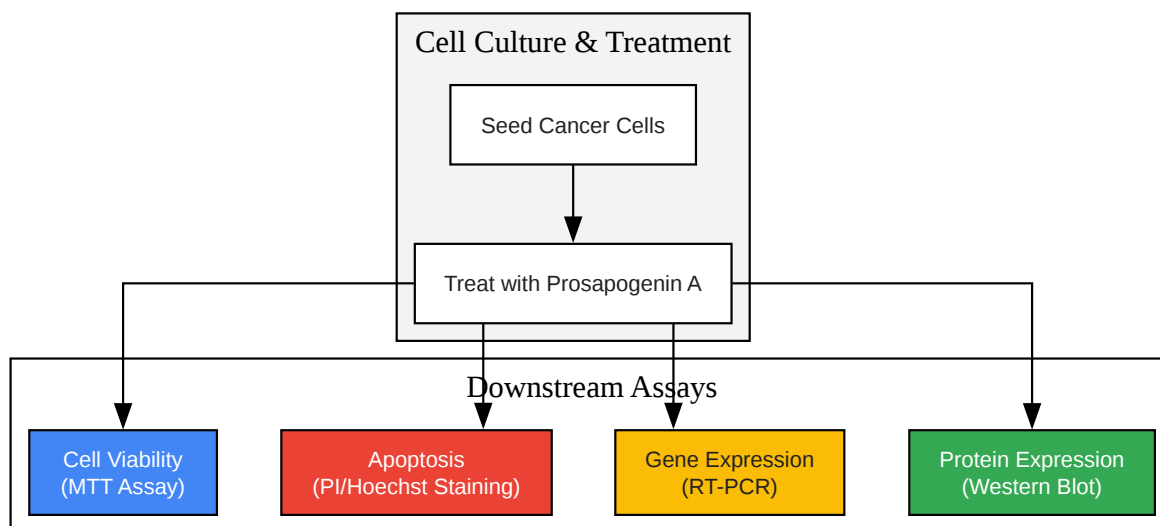
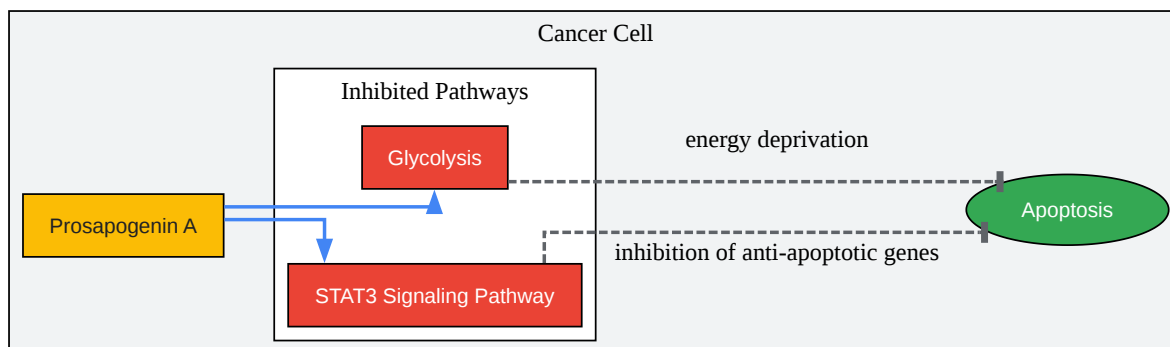
STAT3 is a key transcription factor that, when constitutively activated in cancer cells, promotes cell proliferation and survival.[6] **Prosapogenin A** has been shown to inhibit the STAT3 signaling pathway, leading to the downregulation of downstream target genes involved in cell growth and survival.[1][6]

## Inhibition of Glycolysis

Cancer cells often exhibit increased glucose uptake and glycolysis, a phenomenon known as the Warburg effect. **Prosapogenin A** interferes with this metabolic characteristic by inhibiting

glycolysis, thereby depriving cancer cells of the energy required for their rapid proliferation.[1]

The interconnected mechanism of STAT3 and glycolysis inhibition culminates in the induction of apoptosis, making **Prosapogenin A** a promising candidate for cancer therapy.



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